

4,7-Dimethyl-1,10-phenanthroline: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,7-Dimethyl-1,10-phenanthroline

Cat. No.: B1295015

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CAS Number: 3248-05-3

This technical guide provides an in-depth overview of **4,7-Dimethyl-1,10-phenanthroline**, a versatile heterocyclic organic compound widely utilized in chemical research and development. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its properties, experimental protocols for its application, and insights into its biological significance.

Core Properties and Specifications

4,7-Dimethyl-1,10-phenanthroline, a derivative of 1,10-phenanthroline, is a crystalline solid at room temperature. Its chemical structure features a planar tricyclic system with two nitrogen atoms strategically positioned for the chelation of metal ions.

Physicochemical Properties

The key physicochemical properties of **4,7-Dimethyl-1,10-phenanthroline** are summarized in the table below, providing a ready reference for experimental design and execution.

Property	Value	Reference
CAS Number	3248-05-3	[1] [2] [3] [4]
Molecular Formula	C ₁₄ H ₁₂ N ₂	[1] [2] [3]
Molecular Weight	208.26 g/mol	[1] [3]
Appearance	White to off-white or pale brown crystalline powder	[3]
Melting Point	193-195 °C	[1] [3]
Solubility	Soluble in benzene and alcohol; slightly soluble in water.	[1] [3]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4,7-Dimethyl-1,10-phenanthroline**. The following table outlines its key spectral features.

Spectral Data	Key Features
¹ H NMR	Provides information on the proton environment in the molecule.
Infrared (IR)	Shows characteristic absorption bands for the aromatic rings and C-H bonds.
UV-Vis	Exhibits absorption maxima in the ultraviolet region, which can be influenced by solvent and metal complexation.

Experimental Protocols

This section details methodologies for the synthesis, purification, and a key application of **4,7-Dimethyl-1,10-phenanthroline** in quantitative analysis.

Synthesis of 4,7-Dimethyl-1,10-phenanthroline

The synthesis of **4,7-Dimethyl-1,10-phenanthroline** can be achieved through a modified Skraup synthesis. While a detailed, step-by-step protocol for this specific compound is not readily available in the provided search results, a general procedure can be outlined based on the synthesis of similar phenanthroline derivatives. This typically involves the reaction of an appropriate arylamine with a glycerol derivative in the presence of an oxidizing agent and a dehydrating agent like sulfuric acid.

A more modern approach for synthesizing substituted phenanthrolines involves a one-step reaction of o-diaminobenzene with a suitable ketone or diketone in the presence of a mixed dehydrating agent, such as a mixture of hydrochloric acid and an organic acid. This method is reported to be milder and produce high-purity products.

Purification

Purification of the synthesized **4,7-Dimethyl-1,10-phenanthroline** is typically achieved through recrystallization. A suitable solvent system, such as ethanol or a mixture of ethanol and water, can be employed to obtain high-purity crystals. The purity of the compound can be assessed by its melting point and spectroscopic techniques.

Spectrophotometric Determination of Iron

4,7-Dimethyl-1,10-phenanthroline is an excellent chelating agent for the spectrophotometric determination of iron(II) ions. The formation of a stable, colored complex allows for sensitive and accurate quantification. The following is a general protocol:

- Preparation of Standard Solutions: A series of standard iron(II) solutions of known concentrations are prepared.
- Reduction of Iron(III): If the sample contains iron(III), a reducing agent such as hydroxylamine hydrochloride is added to convert it to iron(II).
- Complex Formation: A solution of **4,7-Dimethyl-1,10-phenanthroline** is added to the iron(II) solutions. The pH is adjusted to an optimal range (typically between 3 and 9) using a buffer solution to ensure complete complex formation.
- Spectrophotometric Measurement: The absorbance of the resulting colored complex is measured at its wavelength of maximum absorbance (λ_{max}) using a spectrophotometer.

- Calibration Curve: A calibration curve is constructed by plotting the absorbance values of the standard solutions against their corresponding concentrations.
- Determination of Unknown Concentration: The absorbance of the unknown sample is measured, and its iron concentration is determined from the calibration curve.

Applications in Research and Drug Development

4,7-Dimethyl-1,10-phenanthroline and its metal complexes have garnered significant interest in various research fields, particularly in the development of novel therapeutic agents.

Anticancer Properties of a Vanadium Complex (METVAN)

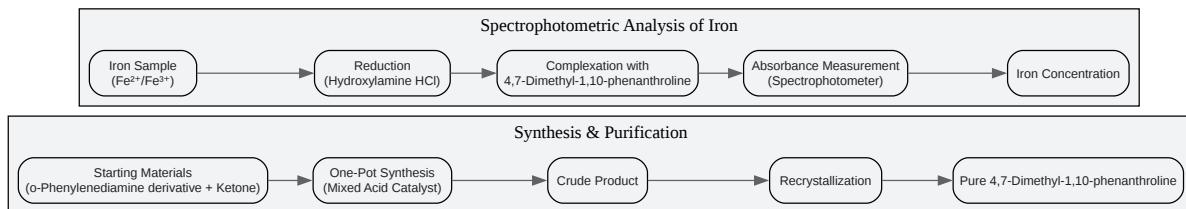
A notable application of **4,7-Dimethyl-1,10-phenanthroline** is as a ligand in the organometallic compound Bis(4,7-dimethyl-1,10 phenanthroline) sulfatooxovanadium(IV), known as METVAN. This complex has demonstrated promising antileukemic activity.[5][6]

The mechanism of action of METVAN involves the induction of apoptosis (programmed cell death) in cancer cells.[5][6] Key events in this process include:

- Inhibition of Matrix Metalloproteinases (MMPs): METVAN has been shown to inhibit the activity of MMPs, enzymes that play a crucial role in cancer cell invasion and metastasis.[5][6]
- Induction of Apoptosis: The complex triggers the apoptotic cascade in leukemic cells, leading to their elimination.[5][6]

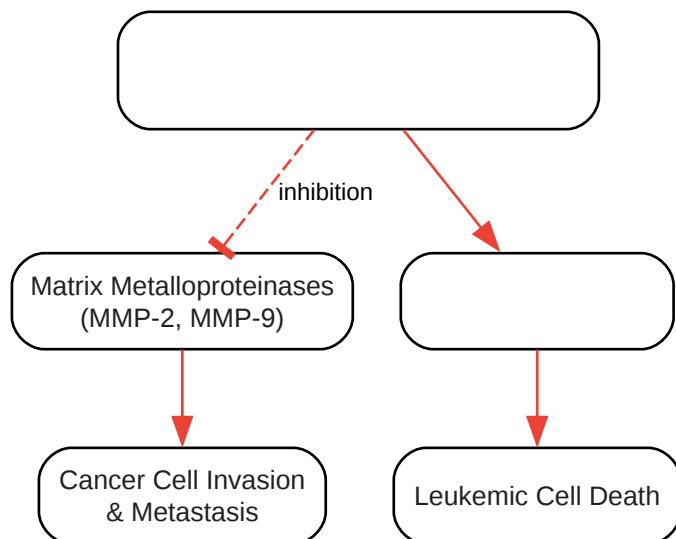
Visualizations

To further elucidate the experimental workflows and biological pathways discussed, the following diagrams are provided in the DOT language.



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Caption: Experimental workflow for the synthesis and application of **4,7-Dimethyl-1,10-phenanthroline**.



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Caption: Proposed signaling pathway for the antileukemic activity of METVAN.

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- To cite this document: BenchChem. [4,7-Dimethyl-1,10-phenanthroline: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295015#4-7-dimethyl-1-10-phenanthroline-cas-number-and-properties\]](https://www.benchchem.com/product/b1295015#4-7-dimethyl-1-10-phenanthroline-cas-number-and-properties)

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